

Physicochemical Properties of Bombinin: A Technical Guide

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Compound of Interest

Compound Name: *Bombinin*

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Abstract

Bombinin is a family of antimicrobial peptides (AMPs) originally discovered in the skin secretions of the European yellow-bellied toad, *Bombina variegata*. These peptides represent a promising area of research for the development of novel anti-infective and anticancer therapeutics. This technical guide provides a comprehensive overview of the physicochemical properties of **Bombinin** and its analogues, including quantitative data on their biological activities. Detailed methodologies for key experimental procedures are outlined, and the proposed mechanism of action is illustrated.

Core Physicochemical Properties

The **Bombinin** family of peptides includes several variants, with **Bombinin** isolated from *Bombina variegata* and **Bombinin** H peptides being among the most studied. The physicochemical properties of these peptides are crucial for their biological function and are summarized below.

Data Presentation: Physicochemical Characteristics

Property	Bombinin (<i>Bombina variegata</i>)	Bombinin H-BO1 (<i>Bombina orientalis</i>)	BHL-bombinin (<i>Bombina orientalis</i>)
Amino Acid Sequence	Gly-Ile-Gly-Ala-Leu-Ser-Ala-Lys-Gly-Ala-Leu-Lys-Gly-Leu-Ala-Lys-Gly-Leu-Ala-Glu-His-Phe-Ala-Asn-NH2[1]	Ile-Ile-Gly-Pro-Val-Leu-Gly-Leu-Val-Gly-Lys-Ala-Leu-Gly-Gly-Leu-Leu-NH2	Not explicitly stated, but is a bombinin-like peptide.
Molecular Weight (Da)	2293.67[1]	1589.02	Not explicitly stated.
Isoelectric Point (pI)	Theoretically calculated to be basic.	8.75	Not explicitly stated.
Solubility	Generally soluble in aqueous solutions; solubility can be enhanced by using a small amount of organic solvent like DMSO or acetonitrile for hydrophobic variants.[2][3]	Soluble in aqueous solutions.	Soluble in aqueous solutions.
Structure	Adopts an α -helical structure in membrane-mimicking environments.[4]	Adopts an α -helical structure in membrane-mimicking environments.	Displays a well-defined α -helical structure in membrane-mimicking environments.[4]

Biological Activity

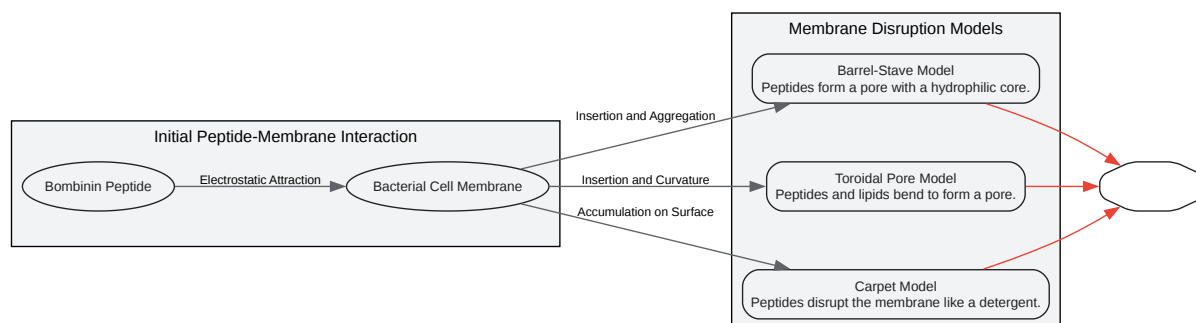
Bombinins exhibit a broad spectrum of biological activities, most notably antimicrobial and hemolytic effects. The quantitative measures of these activities, Minimum Inhibitory Concentration (MIC) and 50% Hemolytic Concentration (HC50), are critical for evaluating their therapeutic potential.

Data Presentation: Biological Activity

Peptide	Target Organism/Cell	MIC (μM)	HC50 (μM)
BHL-bombinin	Staphylococcus aureus	1.6[5]	Low cytotoxicity reported.[4]
Escherichia coli	6.6[5]	Low cytotoxicity reported.[4]	
Bombinin H3	Escherichia coli D21	3.7[1]	Data not available.
Staphylococcus aureus Cowan 1	2.4[1]	Data not available.	
Bombinin H-BO1	Candida albicans	256 mg/L	Data not available.
Bombinin (B. variegata)	Various Gram-positive and Gram-negative bacteria and fungi.	Varies depending on the species.	Virtually inactive in hemolysis assays.[6]
Bombinin H peptides	Lower bactericidal activity compared to Bombinin.	Varies depending on the species.	Known to lyse erythrocytes.[6]

Mechanism of Action: Membrane Disruption

The primary mechanism of action for **Bombinin** and related peptides is the physical disruption of microbial cell membranes. This interaction is driven by the peptide's amphipathic α -helical structure, which allows it to preferentially bind to and insert into the lipid bilayer of bacterial membranes. Several models have been proposed to describe this process, including the barrel-stave, toroidal pore, and carpet models.



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Caption: Proposed models for the membrane-disrupting mechanism of **Bombinin** peptides.

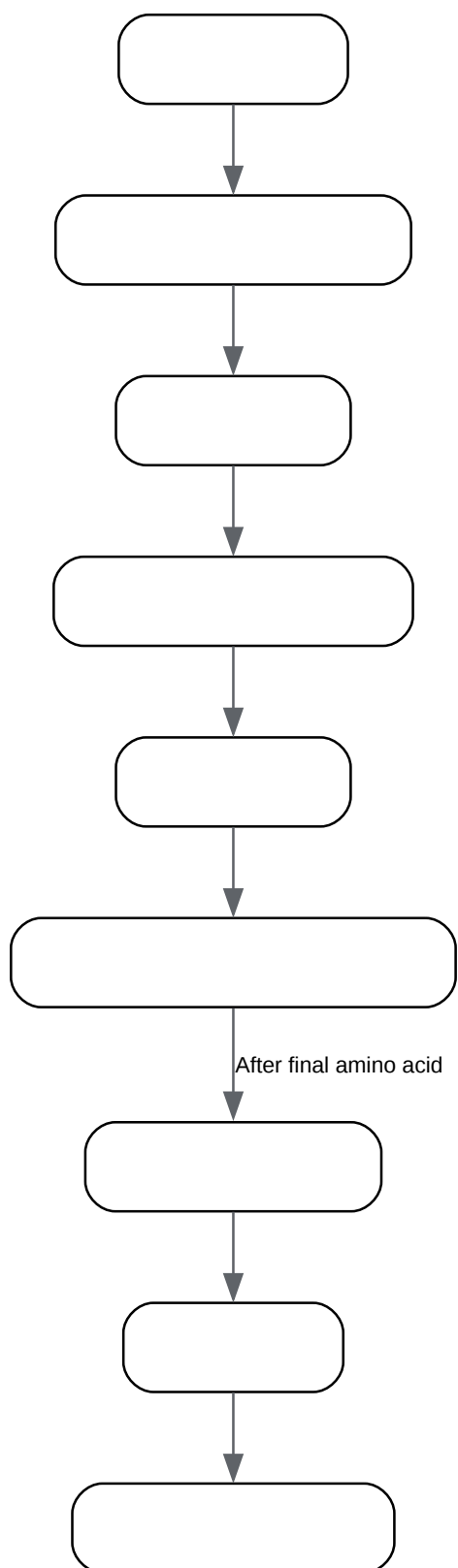
Experimental Protocols

The following sections provide detailed methodologies for key experiments involved in the characterization of **Bombinin** peptides. These are generalized protocols and may require optimization for specific **Bombinin** variants and experimental conditions.

Peptide Synthesis: Solid-Phase Peptide Synthesis (SPPS)

Solid-phase peptide synthesis is the standard method for chemically synthesizing peptides like **Bombinin**. The Fmoc/tBu strategy is commonly employed.

Workflow for Solid-Phase Peptide Synthesis





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